

# Spirilloxanthin: A Technical Guide to its Natural Microbial Sources, Biosynthesis, and Analysis

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## Compound of Interest

Compound Name: *Spirilloxanthin*

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## Introduction

**Spirilloxanthin** is a carotenoid pigment characterized by a long polyene chain of thirteen conjugated double bonds, which imparts a distinctive purple-red color. It is naturally synthesized by a variety of microorganisms, particularly anoxygenic phototrophic bacteria. This pigment and its derivatives are of significant interest to the scientific and pharmaceutical communities due to their potent antioxidant properties and potential applications in drug development, food technology, and cosmetics. This technical guide provides an in-depth overview of the natural microbial sources of **spirilloxanthin**, its biosynthesis, and detailed methodologies for its extraction and quantification.

## Natural Microbial Sources of Spirilloxanthin

**Spirilloxanthin** is predominantly found in purple non-sulfur bacteria (PNSB) and purple sulfur bacteria (PSB). These microorganisms utilize **spirilloxanthin** and other carotenoids as accessory pigments for light harvesting in anoxygenic photosynthesis and for photoprotection against oxidative stress.

### Purple Non-Sulfur Bacteria (PNSB)

PNSB are a metabolically versatile group of bacteria capable of photoheterotrophic, photoautotrophic, and chemoheterotrophic growth. Several genera are known to produce

**spirilloxanthin** as their major carotenoid.

- Rhodospirillum: Rhodospirillum rubrum is one of the most well-studied producers of **spirilloxanthin**. It is often used as a model organism for studying carotenoid biosynthesis in photosynthetic bacteria.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Rhodobacter: While many Rhodobacter species primarily produce spheroidene, some have been genetically engineered to produce carotenoids from the **spirilloxanthin** pathway.[\[4\]](#)
- Rubrivivax: Rubrivivax gelatinosus is unique in that it can simultaneously synthesize carotenoids from both the spheroidene and **spirilloxanthin** pathways.[\[4\]](#)
- Roseospira: Several species within this genus, such as Roseospira marina, Roseospira navarrensis, and Roseospira thiosulfatophila, are known to produce carotenoids of the normal **spirilloxanthin** series.[\[5\]](#)
- Rhodopseudomonas: Species like Rhodopseudomonas palustris are known producers of **spirilloxanthin** and its derivatives.[\[6\]](#)[\[7\]](#)

## Purple Sulfur Bacteria (PSB)

PSB are obligate anaerobes that utilize reduced sulfur compounds as electron donors for photosynthesis. Several genera within this group are significant natural sources of **spirilloxanthin**.

- Thiocapsa: Several species, including Thiocapsa roseopersicina, Thiocapsa pendens, and Thiocapsa rosea, are known to produce **spirilloxanthin**.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Ectothiorhodospira: This genus, which includes species like Ectothiorhodospira haloalkaliphila, Ectothiorhodospira shaposhnikovii, and Ectothiorhodospira lacustris, is characterized by the presence of **spirilloxanthin**-series carotenoids.[\[8\]](#)[\[12\]](#)[\[13\]](#)
- Marichromatium: Species within this genus have also been identified as producers of **spirilloxanthin**-series carotenoids.

## Quantitative Data on Spirilloxanthin Production

The yield of **spirilloxanthin** can vary significantly depending on the microbial species, cultivation conditions (such as light intensity, temperature, and nutrient composition), and extraction methods. The following table summarizes available quantitative data on **spirilloxanthin** production in select microorganisms.

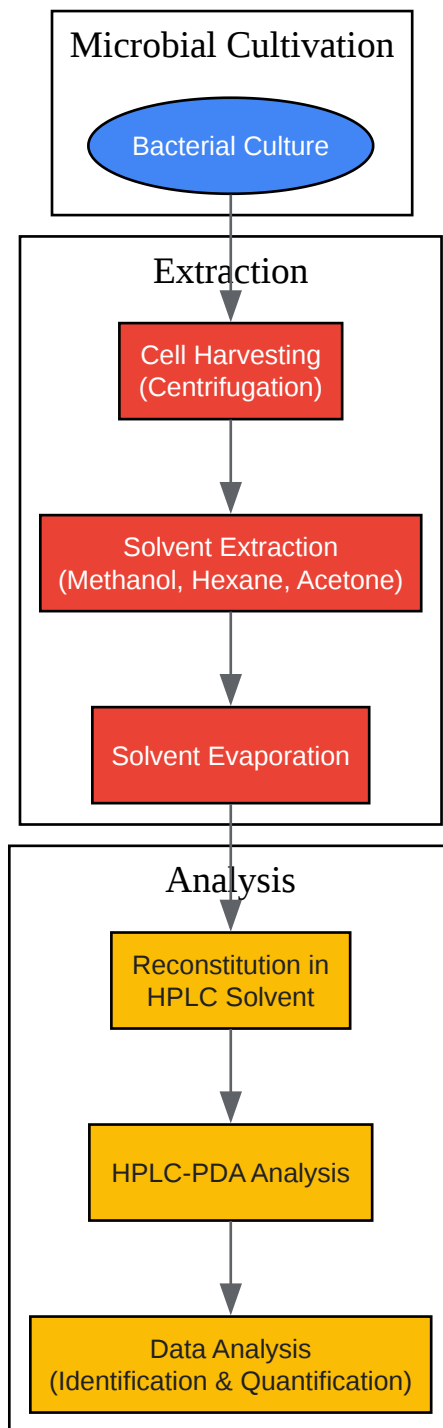
Microorganism	Culture Conditions	Spirilloxanthin Yield	Reference
Rhodospirillum rubrum	Semiaerobic, dark, high cell density medium	Not explicitly quantified for spirilloxanthin, but a lycopene-accumulating mutant yielded up to 2 mg/g dry weight of cells.	[2][14]
Rhodopseudomonas palustris	Not specified	A method was developed for quantification, but specific yields were not reported in the abstract.	[6][7]
Thiocapsa roseopersicina	Not specified	Spirilloxanthin is the major carotenoid, but specific yields are not readily available in the provided abstracts.	[8][9]
Ectothiorhodospira haloalkaliphila	Not specified	Spirilloxanthin series carotenoids are present, but quantitative data is not provided in the abstract.	[12][13]

Note: Direct comparison of **spirilloxanthin** yields across different studies is challenging due to variations in experimental conditions and reporting units. The data presented here is based on

available information and highlights the need for standardized reporting of carotenoid production.

## Spirilloxanthin Biosynthesis Pathway

The biosynthesis of **spirilloxanthin** is a multi-step enzymatic process that begins with the precursor geranylgeranyl pyrophosphate (GGPP). The pathway involves a series of desaturation, hydration, and methylation reactions. The key enzymes and intermediates are outlined below.



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